

Technical Guide: Physical and Chemical Properties of (2-Amino-5-bromophenyl)methanol

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Compound of Interest

Compound Name: (2-Amino-5-bromophenyl)methanol

Cat. No.: B151039

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Introduction

(2-Amino-5-bromophenyl)methanol, a substituted aromatic alcohol, serves as a valuable building block in synthetic organic and medicinal chemistry. Its bifunctional nature, possessing both an amino and a hydroxyl group, coupled with the presence of a bromine atom, allows for diverse chemical modifications. This makes it a key intermediate in the synthesis of various heterocyclic compounds and complex molecular scaffolds with potential therapeutic applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **(2-Amino-5-bromophenyl)methanol**, detailed experimental protocols for its characterization, and its application in the synthesis of bioactive molecules.

Core Physical and Chemical Properties

The physical and chemical properties of **(2-Amino-5-bromophenyl)methanol** are crucial for its handling, storage, and application in chemical synthesis. A summary of these properties is presented in the table below.

Property	Value	Source(s)
IUPAC Name	(2-Amino-5-bromophenyl)methanol	
CAS Number	20712-12-3	[1]
Molecular Formula	C ₇ H ₈ BrNO	[1]
Molecular Weight	202.05 g/mol	[1]
Appearance	Light brown to brown solid	[1]
Melting Point	112-113 °C	[1]
Boiling Point	344.2±42.0 °C (Predicted)	
Solubility	Data not available	
pKa	13.99±0.10 (Predicted, acidic - alcohol)	
LogP	1.5236 (Predicted)	
Purity	Typically ≥98%	[1]

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the physical and chemical properties of a compound. The following sections outline standard protocols for key analytical techniques.

Synthesis of (2-Amino-5-bromophenyl)methanol

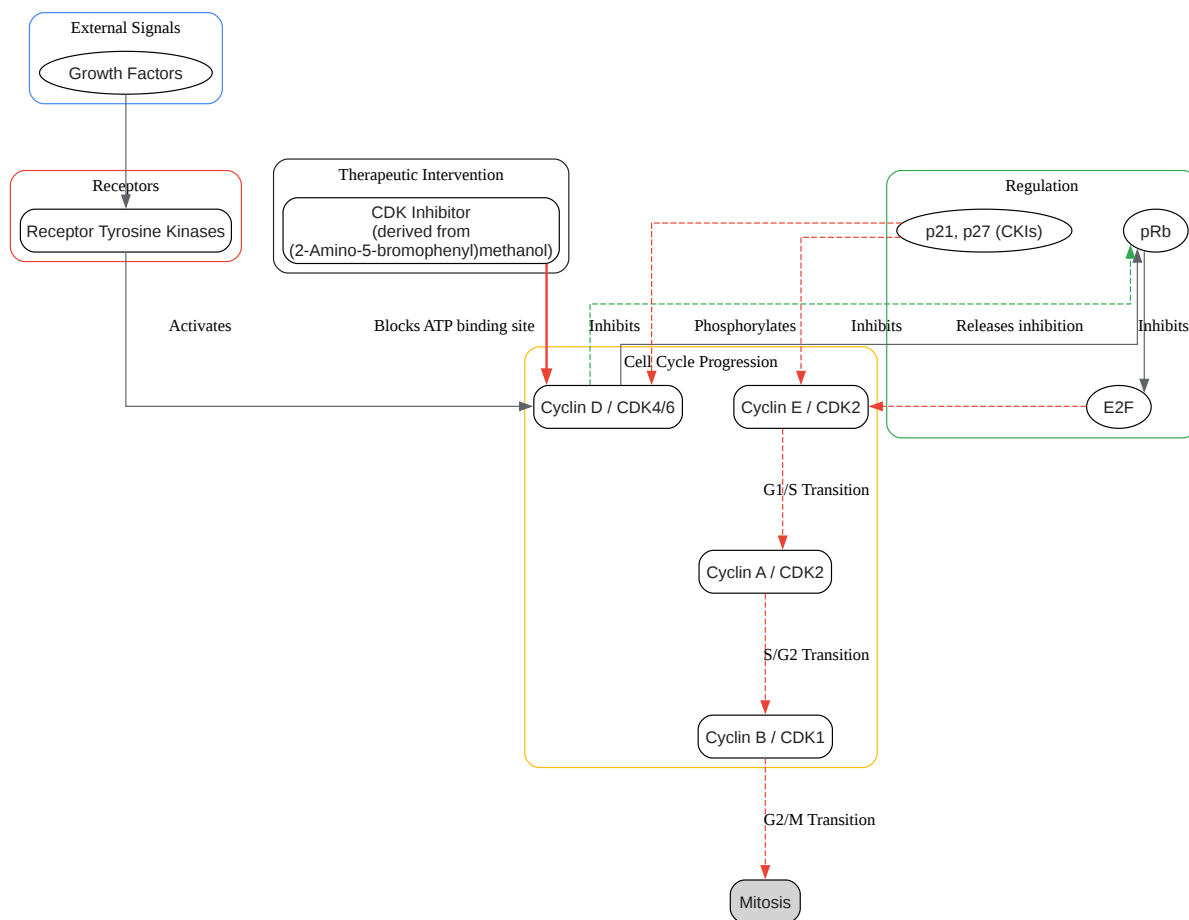
A common synthetic route to **(2-Amino-5-bromophenyl)methanol** involves the reduction of 2-amino-5-bromobenzoic acid.

Procedure:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), suspend 2-amino-5-bromobenzoic acid in anhydrous tetrahydrofuran (THF).

- Cool the suspension in an ice bath.
- Slowly add a solution of a suitable reducing agent, such as borane-THF complex, to the cooled suspension with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, carefully quench the reaction by the slow addition of water, while maintaining cooling with an ice bath.
- Extract the product into an organic solvent, such as ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Filter off the drying agent and concentrate the organic solution under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain pure **(2-Amino-5-bromophenyl)methanol**.





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References

- 1. CN120842202A - CDK kinase selective inhibitors - Google Patents [patents.google.com]
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